

NTRC 0066-0 stability and storage conditions

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Compound of Interest

Compound Name: NTRC 0066-0

Cat. No.: B609676

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NTRC 0066-0 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **NTRC 0066-0**, a selective TTK inhibitor. Here you will find data on stability and storage, detailed experimental protocols, and a troubleshooting guide to assist with your experiments.

Stability and Storage Conditions

Proper storage and handling of **NTRC 0066-0** are critical to ensure its stability and activity. Below is a summary of the recommended conditions for the compound in both solid and solvent forms.

Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C	3 years	Keep container tightly sealed in a cool, well-ventilated area. Avoid direct sunlight and sources of ignition. [1]
4°C	2 years	For shorter-term storage.	
In Solvent (e.g., DMSO)	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. [2] [3] [4]
-20°C	1 month	For more frequent use, but with a shorter stability period. [2] [3] [4]	

Shipping Conditions: **NTRC 0066-0** is typically shipped at room temperature in the continental US, but this may vary for other locations. Evaluation sample solutions may be shipped with blue ice.

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common questions and potential issues that may arise during the use of **NTRC 0066-0** in experimental settings.

Q1: What is the recommended solvent for reconstituting **NTRC 0066-0**?

A1: The recommended solvent is dimethyl sulfoxide (DMSO). To prepare a stock solution, dissolve the solid compound in newly opened, anhydrous DMSO.[\[2\]](#)

Q2: I'm having trouble dissolving the compound. What can I do?

A2: If you encounter solubility issues, you can try ultrasonication of the solution and gently warming it to 60°C.[2][3] Be aware that hygroscopic DMSO can significantly impact solubility, so using a fresh, high-quality solvent is crucial.[2]

Q3: How should I prepare my working solutions from the stock solution?

A3: Prepare working solutions by diluting the high-concentration stock solution with your cell culture medium or assay buffer immediately before use. It is advisable to prepare fresh working solutions for each experiment to ensure accuracy and minimize degradation.

Q4: I am not observing the expected level of cell death or proliferation inhibition in my cancer cell line. What could be the reason?

A4: Several factors could contribute to this:

- **Cell Line Sensitivity:** The potency of **NTRC 0066-0** can vary across different cancer cell lines, with IC50 values ranging from 11 to 290 nM for a 5-day incubation.[2] Ensure you are using a concentration appropriate for your specific cell line.
- **Incubation Time:** The anti-proliferative effects of **NTRC 0066-0** are often observed after longer incubation periods (e.g., 5 days).[2]
- **Compound Stability:** Ensure that your stock solution has been stored correctly and is within its stability period. Repeated freeze-thaw cycles can degrade the compound.
- **Experimental Conditions:** Factors such as cell density, serum concentration in the media, and overall cell health can influence the outcome.

Q5: Are there any known materials that are incompatible with **NTRC 0066-0**?

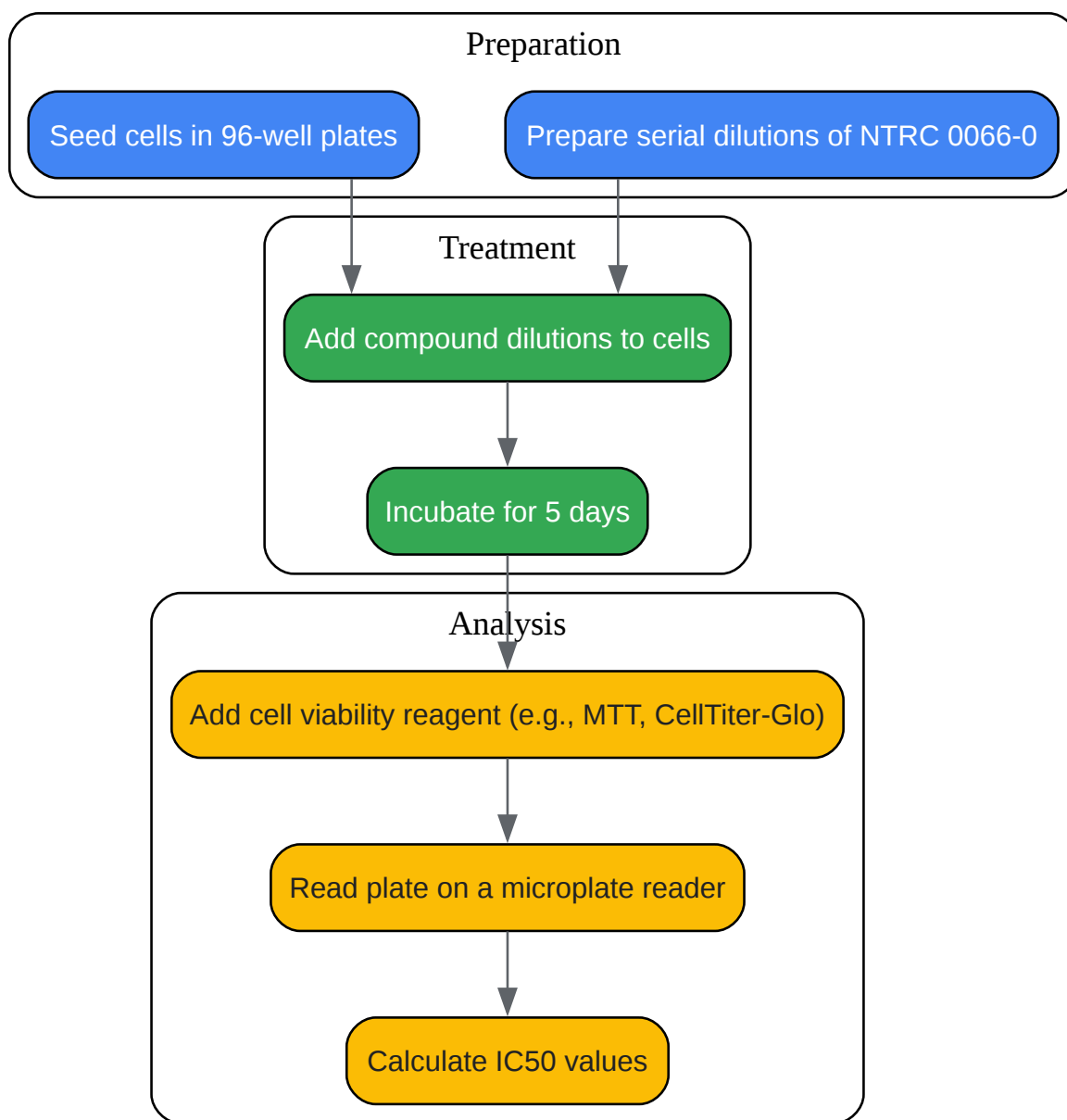
A5: Yes, you should avoid strong acids/alkalis and strong oxidizing/reducing agents, as they are incompatible with **NTRC 0066-0**.[1]

Experimental Protocols

Below are detailed methodologies for key experiments involving **NTRC 0066-0**.

In Vitro Cell Proliferation Assay

This protocol describes a typical workflow for assessing the anti-proliferative effects of **NTRC 0066-0** on cancer cell lines.



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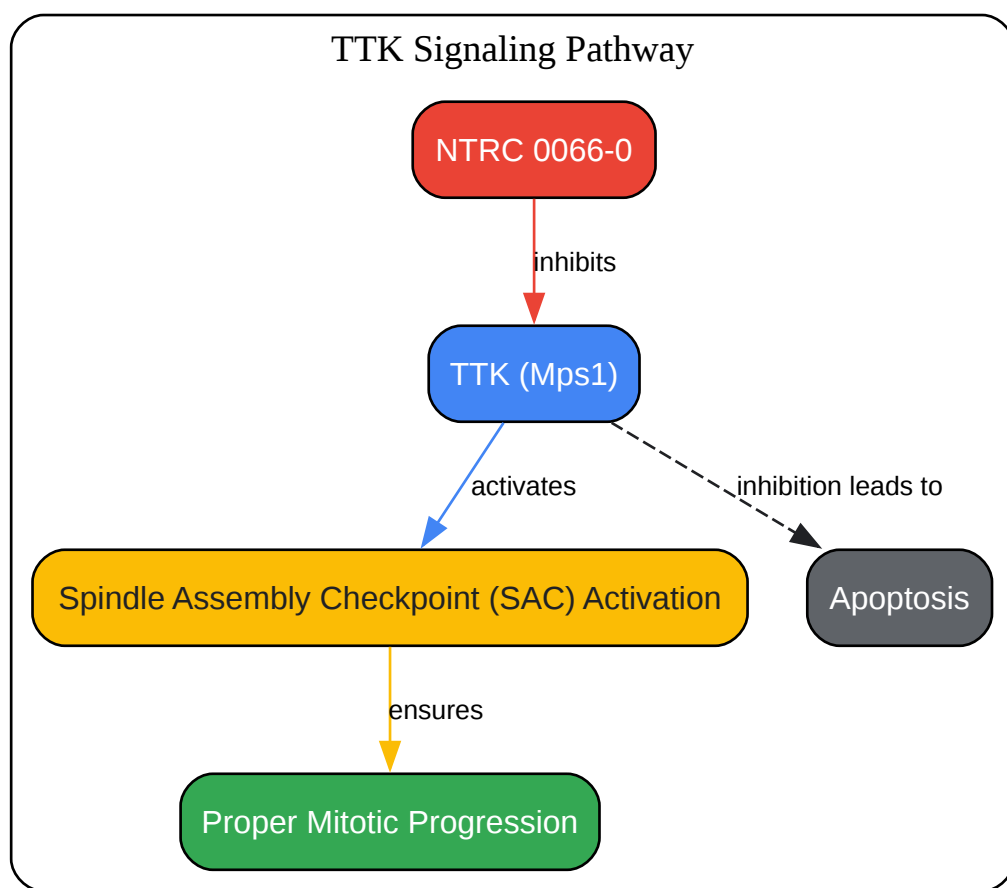
Workflow for an in vitro cell proliferation assay.

Methodology:

- **Cell Seeding:** Seed your cancer cell line of choice in 96-well plates at a density that allows for logarithmic growth over the course of the experiment. Allow the cells to adhere overnight.
- **Compound Preparation:** Prepare a stock solution of **NTRC 0066-0** in DMSO. Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. Include a DMSO-only vehicle control.
- **Treatment:** Remove the old medium from the cells and add the medium containing the different concentrations of **NTRC 0066-0**.
- **Incubation:** Incubate the plates for 5 days in a humidified incubator at 37°C and 5% CO₂.
- **Viability Assessment:** After the incubation period, assess cell viability using a suitable method, such as MTT or a commercial luminescent assay like CellTiter-Glo.
- **Data Analysis:** Measure the absorbance or luminescence using a microplate reader. Normalize the data to the vehicle control and plot the results to determine the IC₅₀ value.

Signaling Pathway Analysis

NTRC 0066-0 functions as a selective inhibitor of Threonine Tyrosine Kinase (TTK), a key regulator of the spindle assembly checkpoint (SAC). Disruption of TTK function leads to mitotic errors and can induce apoptosis in cancer cells.



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Simplified signaling pathway of **NTRC 0066-0** action.

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